4-Chloro-2-Methoxybenzyl cyanide physical properties

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Compound of Interest	
Compound Name:	*2-(4-Chloro-2-methoxyphenyl)acetonitrile*
CAS No.:	*170737-92-5*
Cat. No.:	*B168328*

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An In-Depth Technical Guide to the Physical Properties of 4-Chloro-2-Methoxybenzyl Cyanide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-2-methoxybenzyl cyanide, systematically known as **2-(4-chloro-2-methoxyphenyl)acetonitrile**, is a substituted aromatic nitrile. Its structura chlorinated and methoxylated phenyl ring attached to a cyanomethyl group, makes it a valuable intermediate in organic synthesis. Compounds of this interest in medicinal chemistry and drug development due to the versatile reactivity of the nitrile group and the potential for the substituted aromatic ri biological targets. The chloro and methoxy substituents, in particular, can significantly influence the molecule's pharmacokinetic and pharmacodynam guide provides a comprehensive overview of the core physical properties of 4-Chloro-2-Methoxybenzyl cyanide, the experimental methodologies for t the spectroscopic techniques used for its characterization. While specific experimental data for this compound is not widely available in public literatu a robust framework for its analysis based on established scientific principles and data from analogous compounds.

Molecular and Physicochemical Properties

A summary of the key identifiers for 4-Chloro-2-Methoxybenzyl cyanide is presented below. It is important to note that while the molecular formula anc experimental physical properties such as melting point, boiling point, and density are not readily found in the scientific literature. The values for relatec context.

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Property	Value	Source
Chemical Name	2-(4-chloro-2-methoxyphenyl)acetonitrile	-
Synonyms	4-Chloro-2-Methoxybenzyl cyanide	-
CAS Number	170737-92-5	[2][3]
Molecular Formula	C_9H_8ClNO	[2][3]
Molecular Weight	181.62 g/mol	[2][3]
Appearance	Expected to be a solid at room temperature	Inferred
Melting Point	Data not available. For the isomer (2-Chloro-4-methoxyphenyl)acetonitrile: 42-44 °C	[4]
Boiling Point	Data not available. For the isomer (2-Chloro-4-methoxyphenyl)acetonitrile: 300.7 ± 27.0 °C at 760 mmHg	[4]
Density	Data not available. For the isomer (2-Chloro-4-methoxyphenyl)acetonitrile: 1.2 ± 0.1 g/cm³	[4]
Solubility	Expected to be insoluble in water, soluble in organic solvents.	Inferred

Caption: Molecular Structure of 4-Chloro-2-Methoxybenzyl cyanide

Experimental Determination of Physical Properties

The characterization of a novel or sparsely documented compound like 4-Chloro-2-Methoxybenzyl cyanide necessitates the experimental determinati properties. These properties are crucial for identity confirmation, purity assessment, and process development.

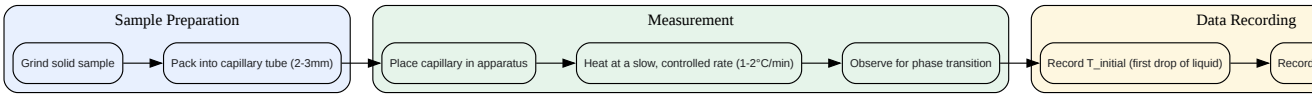
Melting Point Determination

The melting point is a fundamental physical property that provides a sharp indication of a crystalline solid's purity.[5] Pure compounds typically melt o 2°C.[5]

Experimental Protocol:

- Sample Preparation: A small amount of the crystalline 4-Chloro-2-Methoxybenzyl cyanide is finely ground to a powder.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.[6]
- Measurement: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2°C per minute, near the expected melting point.[5]
- Observation: The temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded

The choice of a slow heating rate is critical to ensure thermal equilibrium throughout the sample, providing an accurate melting range.[5]



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Caption: Workflow for Melting Point Determination

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Boiling Point Determination

For liquid compounds, the boiling point is a key characteristic property. It is the temperature at which the vapor pressure of the liquid equals the surrou pressure.

Experimental Protocol (Thiele Tube Method):

- Sample Preparation: A small volume (a few milliliters) of the liquid sample is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- Heating: The test tube assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.[7]
- Observation: As the liquid is heated, a stream of bubbles will emerge from the capillary tube. The heat is then removed.
- Measurement: The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point

This method is advantageous as it requires a small amount of the sample.[7]

Density Measurement

Density is an intrinsic property defined as the mass of a substance per unit volume.[8]

Experimental Protocol:

- Mass Measurement: A known volume of the substance is accurately weighed using an analytical balance.
- Volume Measurement: For a solid, the volume can be determined by displacement. The solid is submerged in a liquid in which it is insoluble, and th displaced liquid is measured using a graduated cylinder or pycnometer.[8] For a liquid, a specific volume is measured using a pipette or a pycnome
- Calculation: The density is calculated by dividing the mass by the volume.[8]

Solubility Assessment

Understanding the solubility of a compound in various solvents is crucial for purification, formulation, and designing reaction conditions.

Experimental Protocol:

- Solvent Screening: A small, measured amount of 4-Chloro-2-Methoxybenzyl cyanide (e.g., 10 mg) is added to a test tube containing a small volume
- Observation: The mixture is agitated, and the solubility is observed at room temperature.
- Solvent Range: This process is repeated with a range of solvents of varying polarities, such as water, ethanol, acetone, and dichloromethane.[9]

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and confirmation of chemical compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei, primarily hydrogen (^{1}H NMR) and carbon (^{13}C NMI

- ^{1}H NMR: The ^{1}H NMR spectrum of 4-Chloro-2-Methoxybenzyl cyanide is expected to show distinct signals for the aromatic protons, the methoxy pr protons. The chemical shifts, integration, and splitting patterns of these signals would confirm the connectivity of the molecule.
- ^{13}C NMR: The ^{13}C NMR spectrum would show a unique signal for each carbon atom in a different chemical environment, allowing for the confirmati skeleton.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific vibrational f Chloro-2-Methoxybenzyl cyanide, characteristic IR absorption bands would be expected for:

- C≡N stretch: A sharp, medium-intensity band around 2240-2260 cm^{-1}.
- Aromatic C-H stretch: Bands above 3000 cm^{-1}.
- Aliphatic C-H stretch: Bands just below 3000 cm^{-1}.
- C=C aromatic ring stretches: Peaks in the 1450-1600 cm^{-1} region.
- C-O stretch (methoxy group): A strong band in the 1000-1300 cm^{-1} region.
- C-Cl stretch: A band in the fingerprint region, typically between 600-800 cm^{-1}.

Safety and Handling

While a specific safety data sheet for 4-Chloro-2-Methoxybenzyl cyanide is not readily available, it should be handled with the standard precautions fo Based on the data for related benzyl cyanides, it should be considered toxic if swallowed, in contact with skin, or if inhaled. Appropriate personal prote including gloves, safety glasses, and a lab coat, should be worn. All handling should be performed in a well-ventilated fume hood.

Conclusion

4-Chloro-2-Methoxybenzyl cyanide is a compound with significant potential in synthetic and medicinal chemistry. This guide has outlined its key mole provided a comprehensive overview of the standard experimental procedures for determining its fundamental physical properties. While specific expe compound remains elusive in the public domain, the methodologies and spectroscopic principles detailed herein provide a solid foundation for its emp Researchers and drug development professionals are encouraged to apply these established techniques to rigorously determine the physical and spe and other novel compounds.

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